

# AICIPc versus fullerene acceptor material organic solar cells

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**Compound Focus:** Aluminum phthalocyanine chloride

CAS No.: 14154-42-8

Cat. No.: S539589

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## The Evolution of Acceptor Materials in Organic Solar Cells

OSC operation relies on an active layer made of electron **donor** and **acceptor** materials [1]. The development of acceptor materials has progressed through key stages:

- **Fullerene Derivatives:** These were the first widely used acceptor materials. While they have good electron transport properties, they suffer from a narrow absorption band and a tendency to aggregate, which limits performance [2].
- **Non-Fullerene Acceptors (NFAs):** In recent years, NFAs have emerged as promising alternatives. Their organic molecules offer superior light absorption and tunable electronic properties, leading to a significant boost in Power Conversion Efficiency (PCE) [2] [3]. Research is now focused on optimizing the molecular structure and crystallization of these materials [1].

The table below summarizes the performance of various acceptor materials as documented in recent literature, illustrating the rapid progress in the field.

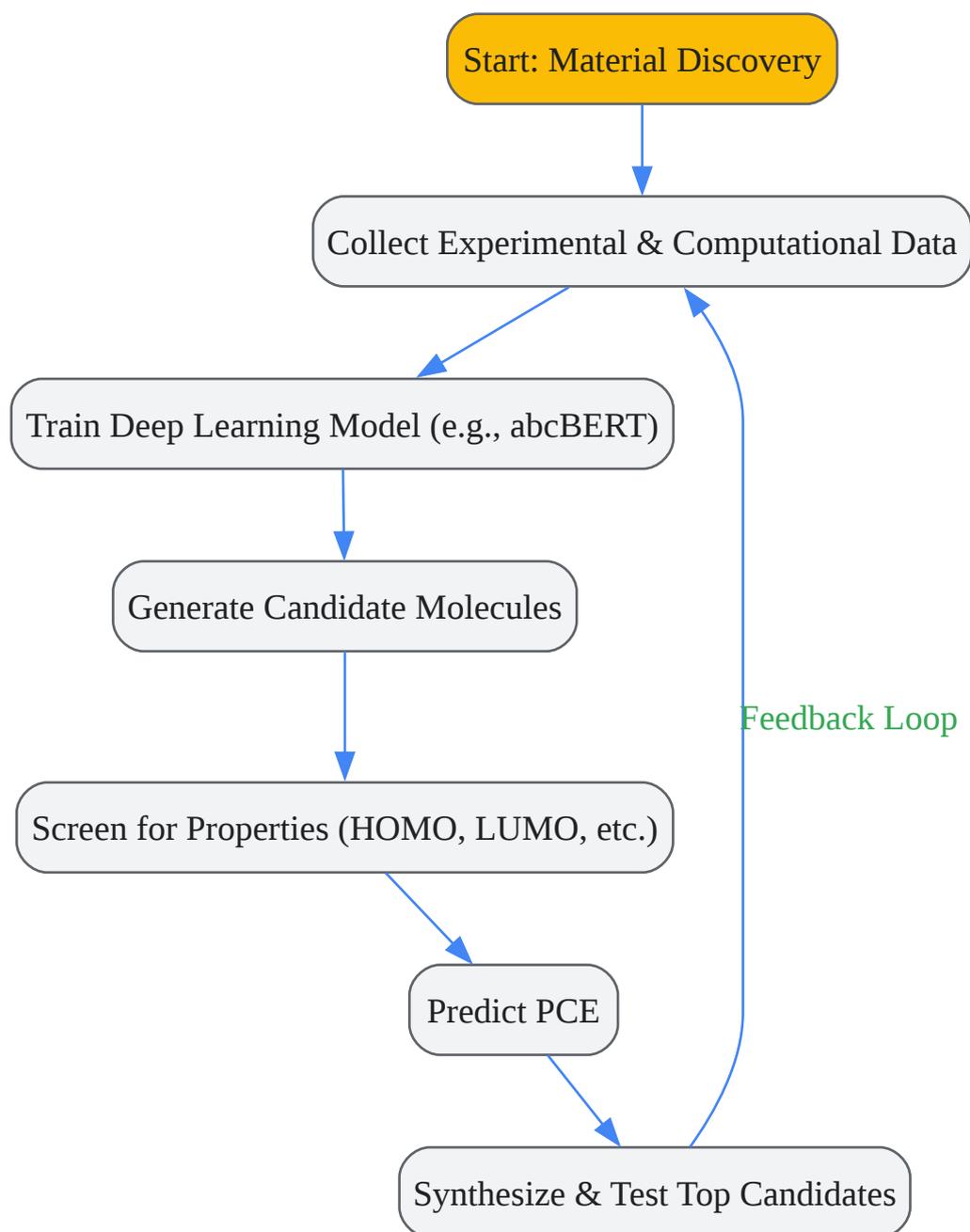
Acceptor Material	Donor Material	PCE (%)	Jsc (mA cm <sup>-2</sup> )	Voc (V)	FF (%)
PC71BM [2] (Fullerene)	MDMO-PPV	Information Missing	7.6	0.77	51
ICBA [2] (Fullerene)	P3HT	5.44	9.67	0.84	67
L8-BO [2] (NFA)	PM1	18.7	27.15	0.881	80.14
N3 [2] (NFA)	PM6	16.42	26.2	0.862	72.7
NFA (Unspecified) [1]	Not Specified	21.0 (Certified 20.5)	Information Missing	Information Missing	83.2 (Certified 82.2)

## Modern Research Methodologies

Current research on acceptor materials employs sophisticated experimental and computational techniques:

- **Advanced Crystallization Control:** A recent breakthrough involved using a crystallization-regulating agent (acenaphthene) to create a highly uniform structure in the active layer, which was key to achieving a record 21% efficiency [1].
- **Machine Learning for Discovery:** To accelerate the discovery of new materials, researchers are using deep learning models. These models are trained on large datasets of molecular structures and experimental results to predict the performance of new acceptor molecules before they are ever synthesized [3].

The workflow below illustrates how computational and experimental methods are combined in modern material discovery.



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## References

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